

Application Notes: Yttrium Silicate as a High-k Gate Dielectric in CMOS Devices

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Compound of Interest

Compound Name: Yttrium silicate

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Audience: Researchers, scientists, and drug development professionals.

Introduction

As complementary metal-oxide-semiconductor (CMOS) devices continue to scale down, the conventional silicon dioxide (SiO₂) gate dielectric is approaching its physical limits due to excessive leakage currents. This has necessitated the exploration of alternative materials with a higher dielectric constant (high-k), which allows for a physically thicker film while maintaining the same capacitance, thereby reducing leakage. **Yttrium silicate** (Y-O-Si) has emerged as a promising high-k candidate due to its desirable thermodynamic stability, suitable dielectric constant, and good interface properties with silicon.^{[1][2]} This document provides detailed application notes and protocols for the use of **yttrium silicate** as a gate dielectric in CMOS devices.

Properties of Yttrium Silicate

Yttrium silicate offers several advantages as a gate dielectric material:

- **High Dielectric Constant (k):** **Yttrium silicate** exhibits a dielectric constant significantly higher than that of SiO₂ (k≈3.9). Reported values for **yttrium silicate** are in the range of 12

to 14.[1][3][4]

- **Thermodynamic Stability:** The Y-O bond is very strong, with a free energy of formation more negative than that of the Si-O bond, making **yttrium silicate** thermodynamically stable in contact with silicon.[1]
- **Good Interface Quality:** **Yttrium silicate** can form a stable interface with the silicon substrate, which is crucial for device performance. However, the formation of an interfacial silicon dioxide layer is a critical aspect to control.[3][5]
- **Low Oxygen Permeability:** **Yttrium silicate** films exhibit low oxygen permeability, which helps in passivating the silicon interface.[1]
- **Amorphous Structure:** **Yttrium silicate** films can be formed in an amorphous state, which is beneficial for reducing leakage currents that can arise from grain boundaries in polycrystalline films.[3][6]

Data Presentation

The following tables summarize the key electrical and physical properties of **yttrium silicate** gate dielectrics as reported in the literature.

Table 1: Electrical Properties of **Yttrium Silicate** Gate Dielectrics

Property	Reported Value	Reference
Dielectric Constant (k)	~12 - 14	[1][3][4]
Equivalent Oxide Thickness (EOT)	~1.0 - 1.1 nm	[2][3][4][5]
Fixed Charge Density	~ $9 \times 10^{10} \text{ cm}^{-2}$ (negative)	[1][2]
Leakage Current Density (Jg)	$< 10^{-7} \text{ A/cm}^2$	
Breakdown Field	~8 MV/cm	

Table 2: Physical Properties and Spectroscopic Data for **Yttrium Silicate**

Property/Technique	Observed Feature	Binding Energy (eV) / Wavenumber (cm ⁻¹)	Reference
X-ray Photoelectron Spectroscopy (XPS)			
Y 3d	Y-O-Si	157.6	[1]
Y ₂ O ₃ reference	156.6	[1]	
Si 2p	Si-O in Y-O-Si	101.6	[3]
SiO ₂ reference	103.3	[3]	
O 1s	O in Y-O-Si	531.8	[3]
O in SiO ₂	533.0	[3]	
O in Y ₂ O ₃	529.5	[3]	
Fourier-Transform Infrared Spectroscopy (FTIR)			
Si-O stretching mode	in Y-O-Si	950 cm ⁻¹	[1][2]
Y-O stretching modes	in Y-O-Si	Far-IR region	[1][2]

Experimental Protocols

This section provides detailed methodologies for the deposition and characterization of **yttrium silicate** gate dielectrics.

Protocol 1: Deposition of Yttrium Silicate Films by Sputtering and Oxidation

This protocol describes the formation of **yttrium silicate** films by sputtering yttrium onto a silicon substrate, followed by a two-step annealing and oxidation process.[1][2]

1. Substrate Preparation: a. Start with a p-type Si(100) substrate with a resistivity of 0.1-0.3 Ω·cm. b. Perform a standard cleaning procedure (e.g., RCA clean) to remove organic and

metallic contaminants. c. Immediately before loading into the deposition chamber, dip the substrate in a buffered oxide etch (BOE) solution (e.g., 10:1) to remove the native oxide and create a hydrogen-terminated surface.

2. Yttrium Deposition: a. Transfer the cleaned substrate into a high-vacuum sputtering system. b. Deposit a thin film of yttrium (e.g., $< 40 \text{ \AA}$) onto the silicon substrate using DC magnetron sputtering from a high-purity yttrium target.

3. Silicide Formation (Vacuum Annealing): a. Transfer the yttrium-coated substrate to a vacuum annealing chamber. b. Anneal the sample in a high vacuum (e.g., $< 10^{-6}$ Torr) at a temperature above 550°C to form yttrium silicide (YSi_{2-x}). This step promotes the diffusion of silicon into the yttrium film.[3]

4. Silicate Formation (Oxidation): a. Introduce an oxidizing ambient, such as nitrous oxide (N_2O), into the chamber. b. Oxidize the yttrium silicide film at a high temperature (e.g., 900°C) for a short duration (e.g., 15 seconds) to form **yttrium silicate**. [7]

5. Post-Deposition Annealing (Optional): a. A post-deposition anneal in a nitrogen (N_2) or forming gas (90% N_2 / 10% H_2) atmosphere at around 400°C can be performed to improve the film quality and reduce interface traps.[3]

Protocol 2: Electrical Characterization using Capacitance-Voltage (C-V) Measurements

This protocol outlines the procedure for fabricating MOS capacitors and performing C-V measurements to determine properties like EOT and fixed charge density.

1. Device Fabrication: a. Following the deposition of the **yttrium silicate** film (Protocol 1), deposit metal gate electrodes (e.g., Aluminum) on top of the dielectric through a shadow mask using thermal evaporation. b. Deposit a thick layer of Aluminum on the backside of the silicon wafer to ensure good ohmic contact.

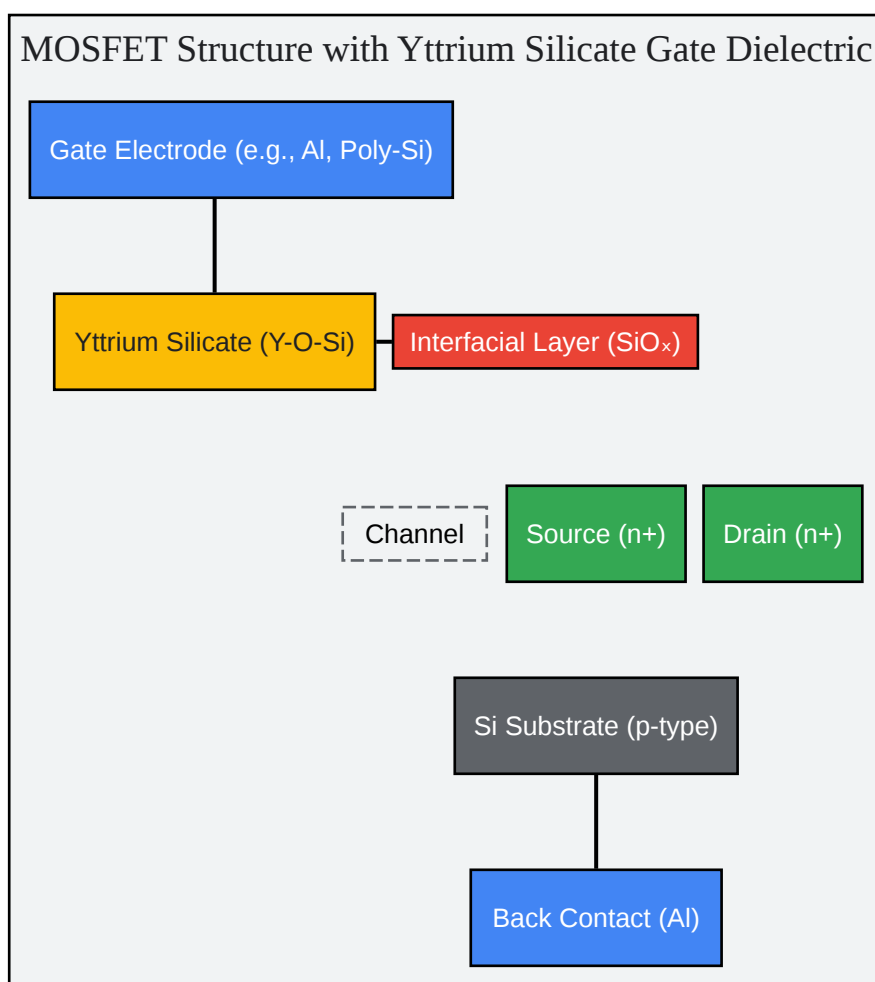
2. C-V Measurement: a. Use an LCR meter (e.g., HP 4284A) to perform high-frequency (e.g., 1 MHz) C-V measurements. b. Apply a sweeping DC voltage to the gate electrode, typically from inversion to accumulation, while measuring the capacitance.

3. Data Analysis: a. Equivalent Oxide Thickness (EOT): Calculate the EOT from the accumulation capacitance (C_{acc}) using the formula: $EOT = (\epsilon_{SiO_2} * A) / C_{acc}$ where ϵ_{SiO_2} is the permittivity of SiO_2 ($3.9 * 8.854 \times 10^{-14}$ F/cm) and A is the area of the gate electrode. Quantum mechanical correction models should be applied for more accurate EOT determination.[3] b. Fixed Charge Density (Q_f): Determine the flat-band voltage (V_{fb}) from the C-V curve. The fixed charge density can then be calculated using the difference between the experimental V_{fb} and the ideal V_{fb} (which depends on the work function difference between the metal gate and the silicon substrate).

Protocol 3: Physical Characterization Techniques

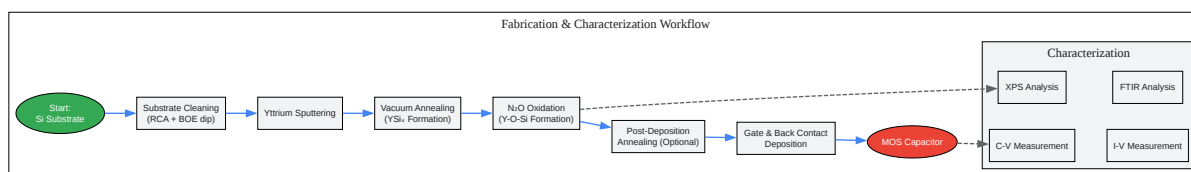
1. X-ray Photoelectron Spectroscopy (XPS): a. Use a monochromatic Al $K\alpha$ X-ray source. b. Acquire high-resolution spectra of the Y 3d, Si 2p, and O 1s core levels to determine the chemical bonding states and composition of the film. c. Compare the measured binding energies to reference spectra for Y_2O_3 and SiO_2 to confirm the formation of **yttrium silicate**.[\[1\]](#)
[\[3\]](#)
2. Fourier-Transform Infrared Spectroscopy (FTIR): a. Perform FTIR analysis in the mid-IR and far-IR regions. b. Look for the characteristic Si-O stretching mode around 950 cm^{-1} and Y-O stretching modes in the far-IR region to confirm the silicate structure.[\[1\]](#)[\[2\]](#)

Mandatory Visualization



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Caption: Structure of a MOSFET with a **yttrium silicate** gate dielectric.



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Caption: Experimental workflow for **yttrium silicate** gate dielectric fabrication.

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